

Technical Guide: 4-Methoxybenzenesulfinyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzenesulfinyl chloride, 4-methoxy-*

CAS No.: *31401-23-7*

Cat. No.: *B14682940*

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Primary CAS: 31401-23-7 Synonyms: p-Methoxybenzenesulfinyl chloride; p-Anisylsulfinyl chloride Chemical Formula: $C_7H_7ClO_2S$ (Wait: Sulfinyl is SO, Sulfonyl is SO_2 . Correct formula for Sulfinyl is C_7H_7ClOS) Correct Formula: C_7H_7ClOS Molecular Weight: 190.65 g/mol

Executive Summary & Critical Distinction

Warning: Do not confuse this compound with its oxidized analog, 4-methoxybenzenesulfonyl chloride (CAS 98-68-0), or its methyl analog, 4-methylbenzenesulfinyl chloride (CAS 10439-23-3).

4-Methoxybenzenesulfinyl chloride is a reactive, moisture-sensitive electrophile used primarily as a transient intermediate in the synthesis of chiral sulfoxides and sulfinamides. Unlike the stable, crystalline sulfonyl chloride, the sulfinyl chloride is typically an orange oil that must be handled under strictly anhydrous conditions.

Physicochemical & Solubility Profile

Solubility Data Table

Quantitative solubility data for reactive intermediates is defined by kinetic stability rather than thermodynamic equilibrium. The following table categorizes solvents based on chemical compatibility and utility in synthesis.

Solvent Class	Specific Solvents	Solubility Status	Operational Notes
Alkanes	Pentane, Hexane, Heptane	Soluble	Used in workup to precipitate inorganic catalysts (e.g., BiCl_3). The product remains in the supernatant.
Chlorinated	Dichloromethane (DCM), Chloroform, 1,2-DCE	Highly Soluble	Preferred solvents for subsequent nucleophilic substitutions (e.g., with Grignard reagents or amines).
Aromatic	Toluene, Benzene	Soluble	Excellent stability; often used for azeotropic drying prior to reaction.
Ethers	THF, Diethyl Ether, MTBE	Soluble	Compatible, provided the solvent is anhydrous and peroxide-free.
Protic	Water, Methanol, Ethanol	Incompatible	Reacts violently. Rapid hydrolysis to 4-methoxybenzenesulfonic acid or sulfinate esters.
Reagent	Thionyl Chloride (SOCl_2)	Soluble	Acts as both reagent and solvent during synthesis.

Stability & Reactivity

The compound is an "orange oil" that degrades upon exposure to atmospheric moisture.

- Hydrolysis: Reacts with water to form 4-methoxybenzenesulfinic acid (CAS 20277-69-4).
- Thermal Stability: Distillation is hazardous and can lead to decomposition. Purification is typically achieved via solvent extraction (Pentane) rather than thermal fractionation.

Synthesis & Experimental Protocol

Standard Procedure via Bi(III) Catalysis

Because 4-methoxybenzenesulfinyl chloride is often unavailable commercially in high purity, it is best prepared in situ or freshly isolated using the Bismuth(III)-catalyzed activation of thionyl chloride. This method avoids the harsh conditions of traditional Friedel-Crafts sulfonylation.

Protocol: BiCl₃-Catalyzed Synthesis from Anisole

Reference: Synlett 2003, 5, 631-634.

Reagents:

- Anisole (PhOMe): 25.3 mmol (2.74 g)[1]
- Thionyl Chloride (SOCl₂): 247 mmol (18 mL) [Freshly Distilled][1]
- Bismuth(III) Chloride (BiCl₃): 0.51 mmol (160 mg) [Catalyst][1]
- Solvent: Pentane (for workup)[1]

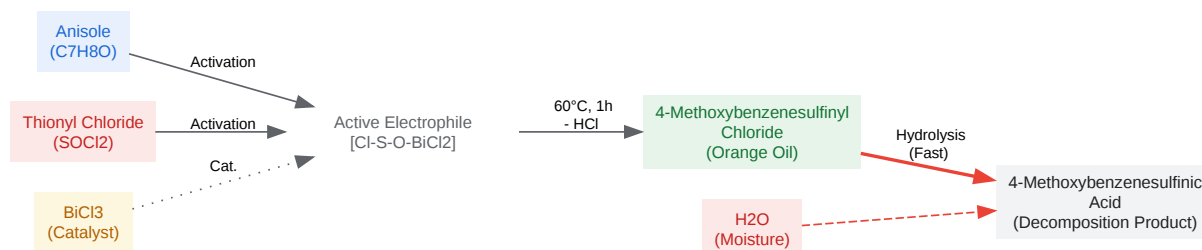
Step-by-Step Workflow:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an Argon atmosphere.
- Activation: Add BiCl₃ (160 mg) and SOCl₂ (18 mL) to the flask. Stir to suspend the catalyst.
- Addition: Add Anisole (2.74 g) in a single portion.

- Reaction: Heat the mixture to 60°C for 1 hour.
 - Observation: Evolution of HCl gas (use a scrubber). The solution will turn from colorless to red-orange.[1]
- Concentration: Cool the mixture to 0°C (ice bath). Remove excess SOCl₂ under reduced pressure (0.1 Torr).
 - Result: A crude orange oil remains.[1]
- Purification (Solubility-Based):
 - Add Pentane (50 mL) to the residue.
 - BiCl₃ (catalyst) is insoluble in pentane and will precipitate.
 - Filter the mixture under inert atmosphere (or decant carefully).
 - Concentrate the pentane filtrate under reduced pressure.[1]
- Yield: ~99% of 4-methoxybenzenesulfinyl chloride as an orange oil.

Mechanistic Visualization

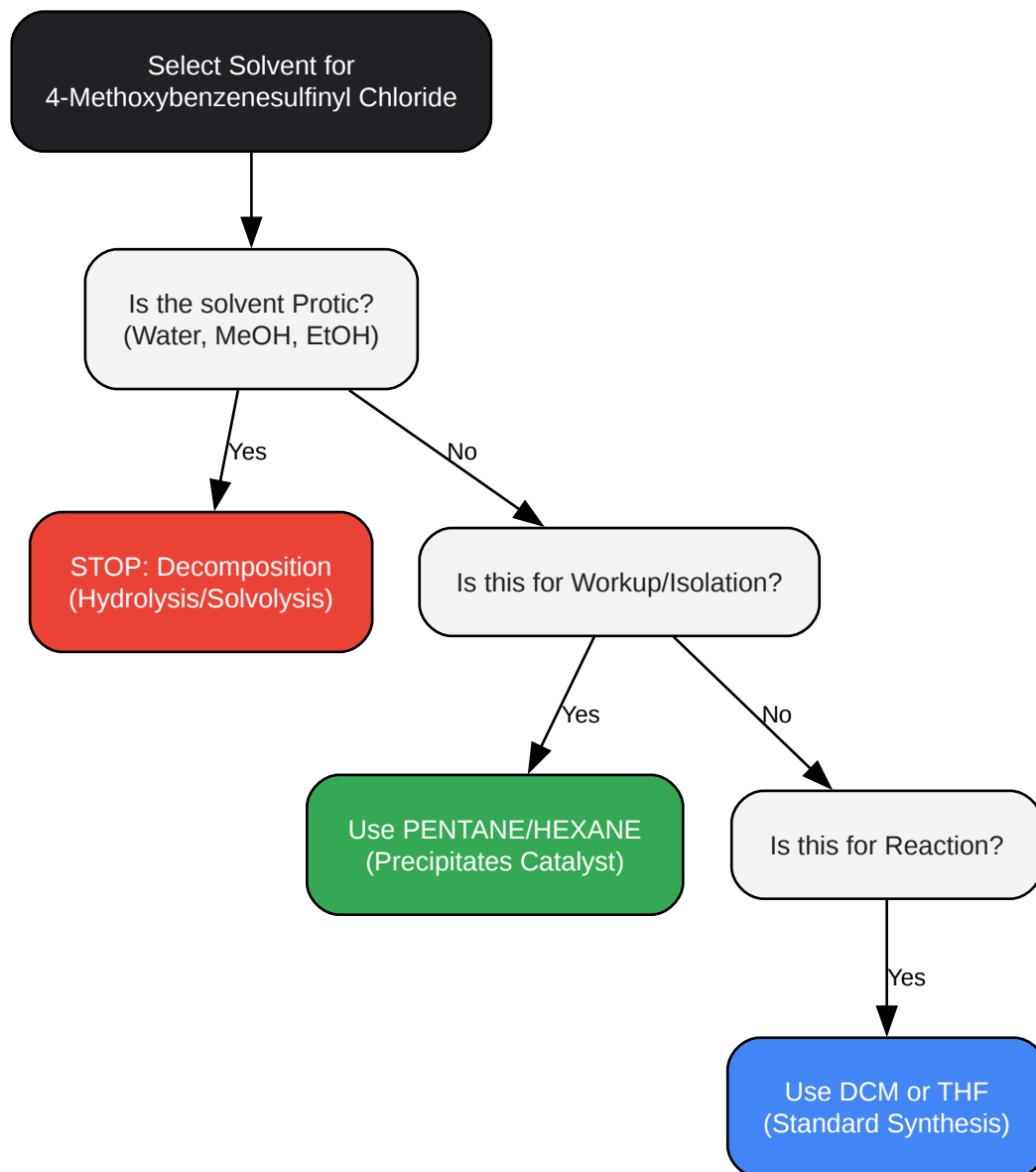
The following diagrams illustrate the synthesis pathway and the critical hydrolysis failure mode.



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Caption: Figure 1. Bi(III)-catalyzed synthesis pathway and moisture-induced degradation.

Solvent Selection Decision Tree



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Caption: Figure 2. Solvent compatibility logic for handling sulfinyl chlorides.

Handling & Storage

- Storage: Store under Argon/Nitrogen at -20°C.
- Container: Schlenk flask or sealed vial with PTFE-lined cap.

- PPE: Wear chemical-resistant gloves (Nitrile) and safety goggles. The compound is corrosive and releases HCl upon contact with moisture.

References

- Peyronneau, M., Roques, N., Mazieres, S., & Le Roux, C. (2003).^[2] Catalytic Lewis Acid Activation of Thionyl Chloride: Application to the Synthesis of Aryl Sulfinyl Chlorides Catalyzed by Bismuth(III) Salts. *Synlett*, 2003(05), 0631–0634. [Link](#)
- Drabowicz, J., & Mikołajczyk, M. (1980). Sulfinyl Chlorides.^{[1][2][3][4][5][6][7][8]} *Encyclopedia of Reagents for Organic Synthesis*.
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- To cite this document: BenchChem. [Technical Guide: 4-Methoxybenzenesulfinyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14682940/docs#technical-guide-4-methoxybenzenesulfinyl-chloride>]

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